

Application Note and Protocol: Preparation of Standard Solutions of Chromic Nitrate

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Compound of Interest

Compound Name: Chromic nitrate

Cat. No.: B1221853

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Abstract

This document provides detailed protocols for the preparation of standard aqueous solutions of **chromic nitrate**. Standard solutions with precise concentrations are critical for a wide range of analytical, research, and quality control applications, including catalyst synthesis and corrosion inhibition.[1] This application note outlines the necessary materials, safety precautions, and step-by-step procedures for preparing both molar and parts-per-million (ppm) concentration standards of chromium from chromium(III) nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$).

Safety Precautions and Handling

Chromium nitrate is an oxidizing agent and presents several health hazards.[2] Strict adherence to safety protocols is mandatory.

- General Handling: Use with adequate ventilation and avoid breathing in vapor or dust.[3] Avoid contact with skin, eyes, and clothing.[2][3] Wash hands thoroughly after handling.[3][4]
- Hazard Statements: May intensify fire; it is an oxidizer.[2] It is harmful if swallowed and causes skin and serious eye irritation.[2]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, protective gloves, and a lab coat.[2][4][5]
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[2][3][5] Store away from combustible materials, reducing agents, and other incompatible substances like

powdered metals.[3][5][6]

- Disposal: Dispose of waste and surplus solutions according to all applicable federal, state, and local regulations. It is recommended to contact a licensed professional waste disposal service.[6]

Materials and Equipment

- Chemicals:
 - Chromium(III) nitrate nonahydrate ($\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$), Reagent Grade or higher (Molar Mass: 400.15 g/mol).[3][7]
 - Deionized or distilled water.
- Equipment:
 - Analytical balance (accurate to at least 0.1 mg)
 - 1 L Class A volumetric flasks
 - Glass beakers (e.g., 400 mL)
 - Magnetic stirrer and stir bar
 - Weighing paper or boat
 - Spatula
 - Funnel
 - Wash bottle with deionized water
 - Appropriately labeled chemical storage bottles (e.g., amber glass)

Quantitative Data Summary

The following table summarizes the required mass of chromium(III) nitrate nonahydrate for preparing common standard solutions.

Desired Concentration	Chemical Formula Used	Molar Mass (g/mol)	Mass Required per 1 L of Solution	Source
0.1 M $\text{Cr}(\text{NO}_3)_3$	$\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	400.15	40.0 g	[8]
1000 ppm Cr^{3+}	$\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$	400.15	7.6960 g	[9]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing a standard solution from a solid solute.

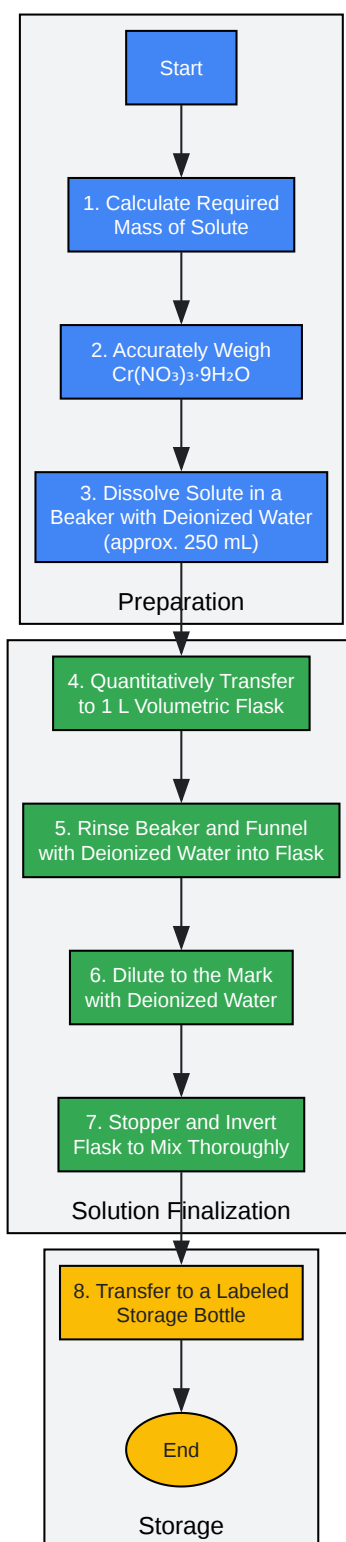


Diagram 1: Standard Solution Preparation Workflow

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Caption: Workflow for preparing a standard solution from a solid salt.

Experimental Protocols

Protocol 1: Preparation of 1 L of 0.1 M Chromic Nitrate Solution

This protocol yields a solution with a concentration of 0.1 moles of $\text{Cr}(\text{NO}_3)_3$ per liter.

- Calculation: Based on the molar mass of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ (400.15 g/mol), 40.0 g are required for 1 L of a 0.1 M solution.[\[8\]](#)
- Weighing: Accurately weigh 40.0 g of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ using an analytical balance and a clean weighing boat.
- Dissolution: Transfer the weighed solid into a 400 mL beaker. Add approximately 250 mL of deionized water and a magnetic stir bar. Place the beaker on a magnetic stirrer and stir until the solid is completely dissolved.[\[10\]](#) The solution should be violet in color.[\[3\]](#)
- Transfer: Carefully remove the stir bar. Using a funnel, quantitatively transfer the solution from the beaker into a 1 L Class A volumetric flask.
- Rinsing: Rinse the beaker and the funnel three times with small portions of deionized water, ensuring all the rinse water is collected in the volumetric flask.
- Dilution: Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mixing: Stopper the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the final solution to a clean, dry, and clearly labeled storage bottle. Never store standard solutions in a volumetric flask.[\[10\]](#) Store as per the safety guidelines in Section 1. The solution is stable under normal storage conditions.[\[3\]](#)

Protocol 2: Preparation of 1 L of 1000 ppm Chromium (Cr^{3+}) Standard Solution

This protocol yields a solution containing 1000 mg of chromium per liter.

- Calculation: To obtain 1000 mg (1.0 g) of Cr^{3+} , the required mass of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ must be calculated based on the atomic weight of chromium (51.996 g/mol) and the molar mass of the hydrate (400.15 g/mol). $\text{Mass} = (1.0 \text{ g Cr}) * (400.15 \text{ g Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O} / 51.996 \text{ g Cr}) = 7.6960 \text{ g}$
- Weighing: Accurately weigh 7.6960 g of $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ using an analytical balance.[9]
- Dissolution: Transfer the weighed solid into a 400 mL beaker. Add approximately 250 mL of deionized water and stir until the solid is completely dissolved.[9]
- Transfer: Using a funnel, quantitatively transfer the dissolved solution into a 1 L Class A volumetric flask.
- Rinsing: Rinse the beaker and funnel thoroughly with small volumes of deionized water, adding the rinsings to the flask.
- Dilution: Carefully add deionized water to the volumetric flask to bring the final volume to the 1 L calibration mark.[9]
- Mixing: Stopper the flask and invert it multiple times to ensure complete mixing and homogeneity.
- Storage: Transfer the prepared 1000 ppm standard solution to a suitable, labeled storage bottle. Store according to the safety guidelines. The solution has a fair shelf life when stored in a cool, dry environment.[3]

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